

Technical Description of the Pratt & Whitney TAM 146040 Panel

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ON 146040

Cat. No.: B1139225

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For clarity, the following is a description of the Pratt & Whitney TAM 146040 panel based on its actual application in the aerospace and industrial testing industries.

The TAM 146040 panel is a standardized test piece used to monitor the performance of a liquid penetrant inspection system.^[1] This method is employed to detect surface-breaking defects in non-porous materials. The panel is a critical tool for ensuring the reliability and consistency of the penetrant inspection process.

Function and Purpose:

The primary purpose of the TAM panel is to provide a daily verification of the entire penetrant processing system.^[1] It helps to ensure that all steps, including the application of the penetrant, emulsifier (if used), and developer, are functioning correctly.^[1] A significant change in the system's performance, which could lead to flawed parts being incorrectly approved, can be detected by observing the indications on the panel.^[1] It is important to note that the TAM panel is designed to monitor for sudden changes in the system and is not used to measure the sensitivity of the penetrant itself.^[1]

Physical Characteristics:

The panel is typically a 4-inch by 6-inch rectangular plate made of stainless steel, approximately 0.085 inches thick.^[1] One side of the panel has a strip of heavy chrome plating which contains five "starburst" crack patterns of progressively smaller sizes.^[1] The other part

of the front surface is grit-blasted to a uniform roughness, which is used to evaluate the removal of excess penetrant from the background.[1]

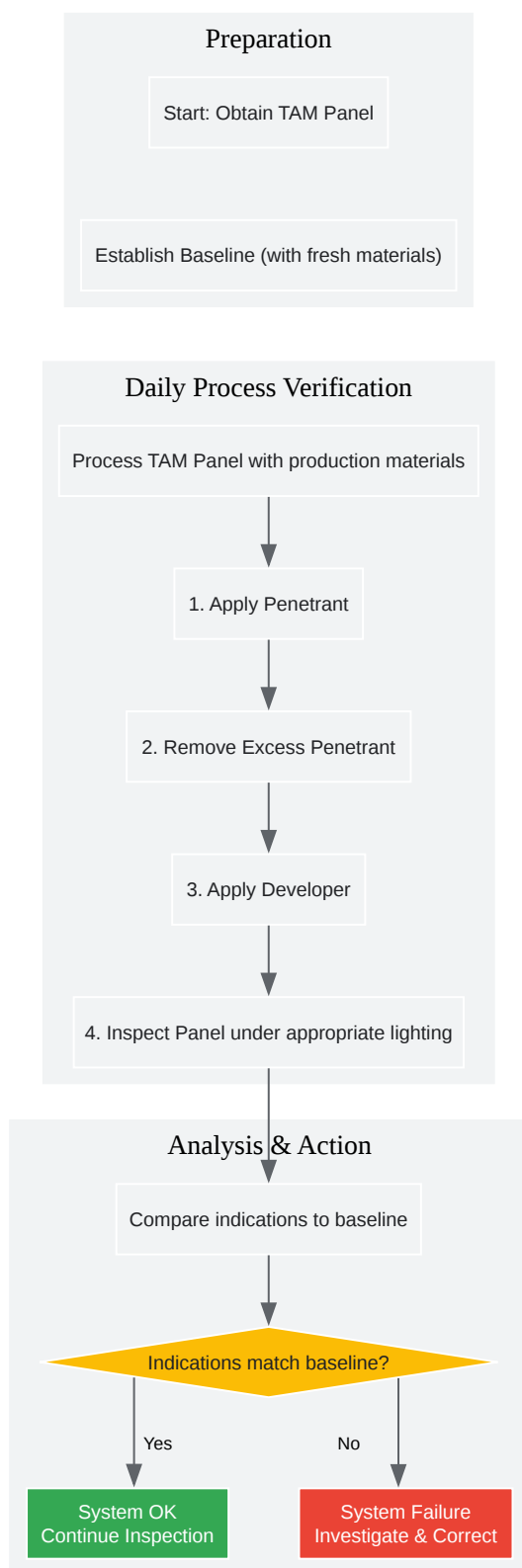
Specification	Description
Material	Stainless Steel
Dimensions	4 inches x 6 inches
Thickness	0.085 inches
Features	- Heavy chrome plating on one portion of a side.- Five evenly spaced, progressively smaller "starburst" crack patterns within the chrome plating.- A grit-blasted surface for background evaluation.

Operational Use:

The TAM panel is processed along with the parts being inspected. The inspector then observes the indications on the panel and compares them to a baseline established with fresh, unused penetrant materials.[1] The number and quality of the visible crack indications are recorded. Any deviation from the baseline indicates a potential issue with the penetrant system, such as contamination of the materials or a shift in processing parameters.[2]

Workflow for System Performance Check

The following diagram illustrates the general workflow for using a TAM 146040 panel to perform a system performance check.



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Workflow for a daily penetrant system performance check using a TAM panel.

In summary, the Pratt & Whitney TAM 146040 panel is a specialized tool for quality control in industrial non-destructive testing and has no application in the field of life sciences.

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References

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- To cite this document: BenchChem. [Technical Description of the Pratt & Whitney TAM 146040 Panel]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1139225#what-is-a-pratt-whitney-tam-146040-panel>]

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